

Protocol for Preparing CC-90010 Stock Solution

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Compound of Interest

Compound Name: CC-90010

Cat. No.: B1574583

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Introduction

CC-90010, also known as Trotabresib, is a potent and orally active inhibitor of the Bromodomain and Extra-Terminal (BET) protein family.^{[1][2]} BET proteins are epigenetic readers that play a crucial role in the regulation of gene expression involved in oncogenesis.^[3] As such, **CC-90010** is a valuable tool in cancer research, particularly in studies involving advanced solid tumors and non-Hodgkin's lymphoma.^{[2][3]} This document provides a detailed protocol for the preparation of a **CC-90010** stock solution to ensure accurate and reproducible experimental results.

Quantitative Data Summary

For ease of reference, the key quantitative data for **CC-90010** is summarized in the table below.

Parameter	Value	Source
Molecular Weight	383.46 g/mol	[1]
Recommended Solvent	Dimethyl Sulfoxide (DMSO)	[1]
Solubility in DMSO	Up to 77 mg/mL (200.8 mM)	[1]
Powder Storage	3 years at -20°C	[1]
Stock Solution Storage	1 year at -80°C in solvent	[1]
Short-term Stock Storage	1 month at -20°C in solvent	[1] [4]

Experimental Protocol: Preparing a 10 mM CC-90010 Stock Solution

This protocol outlines the steps to prepare a 10 mM stock solution of **CC-90010** in DMSO.

Materials:

- **CC-90010** powder
- Anhydrous/fresh Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Pipettes and sterile filter tips
- Vortex mixer
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

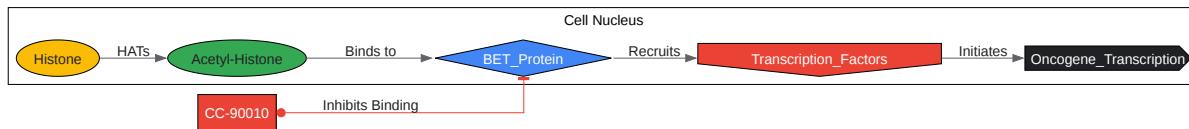
Procedure:

- Pre-weighing Preparation: Before handling the compound, ensure you are wearing the appropriate PPE. Allow the **CC-90010** powder vial to equilibrate to room temperature before opening to prevent condensation.

- **Weighing CC-90010:** Carefully weigh out 3.83 mg of **CC-90010** powder using a calibrated analytical balance and transfer it to a sterile microcentrifuge tube.
- **Adding Solvent:** Add 1 mL of anhydrous/fresh DMSO to the microcentrifuge tube containing the **CC-90010** powder. It is crucial to use fresh DMSO as moisture can reduce the solubility of **CC-90010**.^[1]
- **Dissolution:** Close the tube tightly and vortex the solution until the **CC-90010** powder is completely dissolved. Gentle warming in a water bath (not exceeding 37°C) can be used to aid dissolution if necessary. Visually inspect the solution to ensure there are no visible particles.
- **Aliquoting:** To avoid repeated freeze-thaw cycles, which can degrade the compound, it is highly recommended to aliquot the stock solution into smaller, single-use volumes (e.g., 10 µL, 50 µL, or 100 µL) in sterile microcentrifuge tubes.^[1]
- **Storage:** Store the aliquots of the **CC-90010** stock solution at -80°C for long-term storage (up to 1 year) or at -20°C for short-term storage (up to 1 month).^{[1][4]}

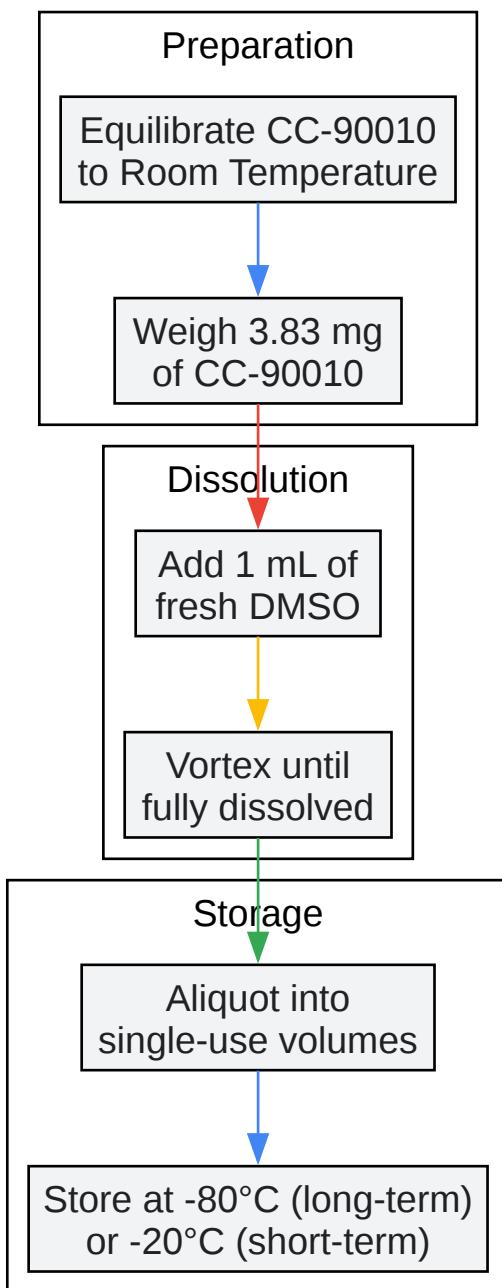
Signaling Pathway and Experimental Workflow

The following diagrams illustrate the general signaling pathway affected by BET inhibitors like **CC-90010** and the experimental workflow for preparing the stock solution.



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Caption: BET protein inhibition by **CC-90010**.



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Caption: Workflow for **CC-90010** stock solution preparation.

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